

Physicochemical Characteristics of 1-Benzhydryl-4-(phenylsulfonyl)piperazine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzhydryl-4-(phenylsulfonyl)piperazine

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This technical guide provides a comprehensive overview of the core physicochemical characteristics of **1-Benzhydryl-4-(phenylsulfonyl)piperazine**, a molecule of interest in medicinal chemistry. This document summarizes available quantitative data, details relevant experimental protocols, and presents a visual representation of its synthetic pathway.

Core Physicochemical Data

The following table summarizes the known quantitative physicochemical properties of **1-Benzhydryl-4-(phenylsulfonyl)piperazine** and its closely related derivatives. The data has been compiled from various scientific publications.

Property	Value	Compound	Source
Molecular Formula	C ₂₃ H ₂₄ N ₂ O ₂ S	1-Benzhydryl-4-(phenylsulfonyl)piperazine	[1]
Molecular Weight	392.50 g/mol	1-Benzhydryl-4-(phenylsulfonyl)piperazine	[1]
Melting Point	159 °C	1-Benzhydryl-4-(phenylsulfonyl)piperazine	
160-162 °C	1-Benzhydryl-4-(2-nitro-benzenesulfonyl)-piperazine	[2]	
192–194 °C	1-Benzhydryl-4-methanesulfonyl-piperazine	[3]	
173–175 °C	1-Benzhydryl-4-(methyl-benzenesulfonyl)-piperazine	[4]	
153–155 °C	1-Benzhydryl-4-(chloro-benzenesulfonyl)-piperazine	[4]	
Boiling Point	Data not available	1-Benzhydryl-4-(phenylsulfonyl)piperazine	
Solubility	Soluble in organic solvents like ethanol and DMSO. Low solubility in water.	General for benzhydrylpiperazine derivatives.	[5]

pKa	Data not available for the phenylsulfonyl derivative. For the parent piperazine, pKa1 is 5.35 and pKa2 is 9.73 at 25°C.	Piperazine	[6]
logP	Data not available	1-Benzhydryl-4-(phenylsulfonyl)piperazine	

Experimental Protocols

The synthesis and characterization of **1-Benzhydryl-4-(phenylsulfonyl)piperazine** and its analogs involve standard organic chemistry techniques. The following are detailed methodologies for the key experimental procedures cited in the literature.

Synthesis of 1-Benzhydryl-4-(phenylsulfonyl)piperazine

The synthesis is typically a two-step process starting from benzophenone.

Step 1: Synthesis of 1-Benzhydrylpiperazine

- **Reduction of Benzophenone:** Benzophenone is reduced to benzhydrol. In a typical procedure, benzophenone is dissolved in methanol, and sodium borohydride is added portion-wise at room temperature. The reaction is stirred for several hours.
- **Chlorination of Benzhydrol:** The resulting benzhydrol is converted to benzhydryl chloride. This is achieved by reacting the benzhydrol with thionyl chloride in a suitable solvent like dichloromethane at a reduced temperature (0-5 °C).
- **Alkylation of Piperazine:** 1-Benzhydrylpiperazine is synthesized by the nucleophilic substitution of benzhydryl chloride with piperazine. Piperazine and anhydrous potassium carbonate are suspended in a solvent such as dimethylformamide (DMF), and the benzhydryl chloride solution is added. The mixture is heated to approximately 80 °C and stirred for several hours. The product is then isolated by extraction and purified.[2][4][7]

Step 2: Sulfonylation of 1-Benzhydrylpiperazine

- A solution of 1-benzhydrylpiperazine is prepared in a dry aprotic solvent, such as dichloromethane, and cooled in an ice bath (0-5 °C).
- A base, typically triethylamine, is added to the solution, and the mixture is stirred for a short period.
- Benzenesulfonyl chloride is then added to the reaction mixture, which is subsequently allowed to warm to room temperature and stirred for several hours.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure. The residue is taken up in water and extracted with an organic solvent like ethyl acetate.
- The organic layer is washed, dried over anhydrous sodium sulfate, and the solvent is evaporated to yield the crude product.
- The final product, **1-Benzhydryl-4-(phenylsulfonyl)piperazine**, is purified by recrystallization from a suitable solvent, such as rectified spirit.^[2]

Characterization Techniques

The synthesized compound is characterized using a variety of spectroscopic and analytical methods:

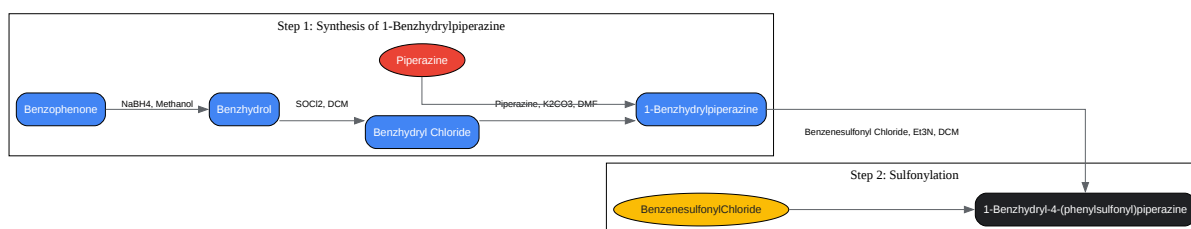
- **Melting Point:** Determined using a standard melting point apparatus.
- **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups present in the molecule.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy** (¹H NMR and ¹³C NMR): To elucidate the chemical structure and confirm the arrangement of protons and carbon atoms.
- **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern of the compound.

- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, nitrogen, and sulfur, which is then compared with the calculated theoretical values.^{[1][3][4]}

Visualizations

Synthesis Workflow of 1-Benzhydryl-4-(phenylsulfonyl)piperazine

The following diagram illustrates the general synthetic route for **1-Benzhydryl-4-(phenylsulfonyl)piperazine**.

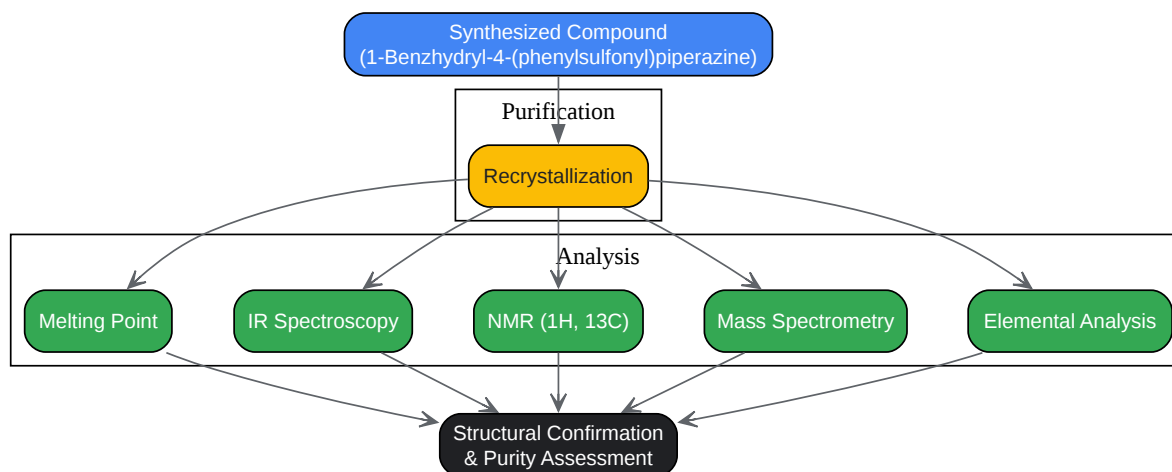


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Caption: Synthetic pathway for **1-Benzhydryl-4-(phenylsulfonyl)piperazine**.

Logical Relationship of Characterization

The following diagram outlines the logical workflow for the characterization of the synthesized compound.



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Caption: Workflow for the characterization of the final product.

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